

Advanced Formulation Protocols: Benzyltrimethylammonium Chloride (BTMA-Cl) in Cosmetic Matrices

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Compound of Interest

Compound Name: *Benzyltrimethylammonium*

CAS No.: 14800-24-9

Cat. No.: B079724

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Executive Summary & Molecule Profile[1]

Benzyltrimethylammonium Chloride (BTMA-Cl) is a quaternary ammonium salt (quat) distinct from the long-chain fatty quats (e.g., Behentrimonium Chloride) typically found in cosmetics. Unlike its lipophilic cousins, BTMA-Cl possesses a short-chain alkyl structure (C1), rendering it highly water-soluble and increasing its charge density per unit of mass.

While primarily known as a Phase Transfer Catalyst (PTC) in organic synthesis, its utility in cosmetics—specifically as a potent antistatic agent and antimicrobial auxiliary—is valuable for niche high-performance formulations. However, its high electrolyte strength and acute toxicity profile in pure form require rigorous handling protocols.

Physicochemical Profile

Property	Specification	Formulation Impact
INCI Name	Benzyltrimethylammonium Chloride	Listed in CosIng (EU) & PCPC (US).
CAS No.	56-93-9	Essential for regulatory filing.
Molecular Weight	~185.7 g/mol	High charge density facilitates rapid electrostatic bonding.
Solubility	> 800 g/L (Water)	Excellent for clear aqueous systems (toners, sprays).
pH Stability	3.0 – 9.0	Stable across typical cosmetic pH ranges.
Appearance	White crystalline powder	Hygroscopic; requires moisture-controlled storage.

Regulatory & Safety Framework (Go/No-Go Decision)

CRITICAL WARNING: Pure BTMA-Cl is classified as Acute Tox. 3 (Oral/Dermal) under GHS. It is significantly more hazardous than standard conditioning quats.

Regulatory Status[2][3][4][5][6][7]

- EU Cosmetics Regulation (1223/2009):
 - Preservative Status: BTMA-Cl is NOT listed in Annex V. Therefore, it cannot be claimed as a primary preservative in the EU, although it has antimicrobial properties. It must be claimed as an antistatic or conditioning agent.
 - Restricted Substances: While not explicitly banned in Annex II, its safety profile necessitates a robust Safety Assessment (CPSR).
- USA (CIR/FDA): Generally recognized as safe for use in rinse-off products at low concentrations (typically < 0.1% - 1.0%).

Handling Protocol

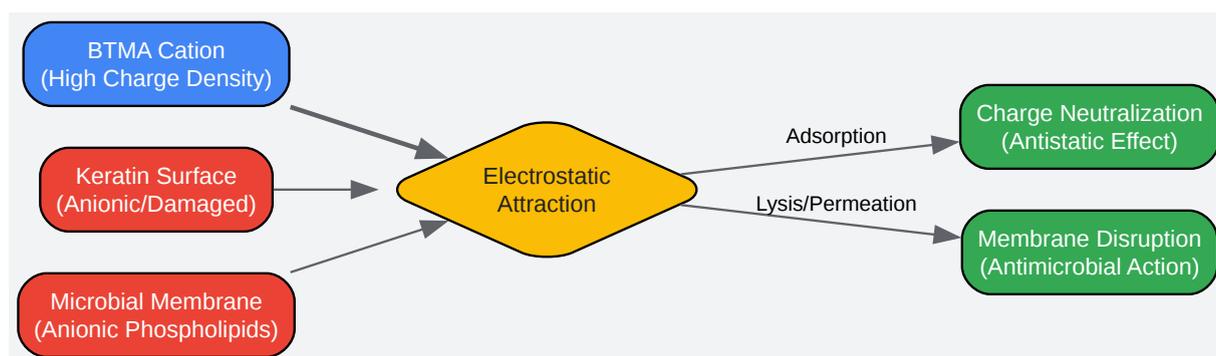
- PPE: Full-face respirator (P3 filter), nitrile gloves (double-gloved recommended), and lab coat are mandatory during weighing.
- Engineering Controls: Weighing must occur inside a fume hood or powder containment enclosure.
- Incompatibility: violent reaction with strong oxidizers; precipitation with anionic surfactants (SLS/SLES).

Mechanism of Action

BTMA-Cl functions through Electrostatic Substantivity. Its permanent positive charge (cationic nitrogen) is attracted to the net-negative charge of damaged keratin (hair/skin) or bacterial cell membranes.

Pathway Visualization

The following diagram illustrates the competitive adsorption mechanism where BTMA-Cl neutralizes surface static without the "buildup" associated with polymeric quats.



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Caption: BTMA-Cl targets anionic sites on keratin and microbes via electrostatic attraction, delivering flash-antistatic benefits.

Formulation Protocols

Protocol A: "Flash-Clear" Antistatic Spray (Leave-On)

Objective: Create a crystal-clear, non-tacky hair detangler. Traditional quats (Cetrimonium) can cause cloudiness or buildup. BTMA-Cl offers clarity due to high solubility.[1]

Target Concentration: 0.20% w/w BTMA-Cl.

Ingredients Table

Phase	Ingredient	% w/w	Function
A	Deionized Water	q.s. to 100	Solvent
A	Disodium EDTA	0.10	Chelator (Boosts antimicrobial efficacy)
B	BTMA-Cl	0.20	Active Antistatic
B	Propylene Glycol	2.00	Humectant/Solvent aid
C	PEG-40 Hydrogenated Castor Oil	0.50	Solubilizer for fragrance
C	Fragrance	0.10	Aesthetic
D	Citric Acid (50% soln)	q.s.[2][3]	pH Adjuster (Target pH 5.0)

Step-by-Step Methodology

- Solvent Prep: In a main beaker, charge Deionized Water. Add Disodium EDTA and mix until fully dissolved (clear solution).
- Active Incorporation:
 - Pre-mix: Dissolve BTMA-Cl in Propylene Glycol in a separate vessel. This ensures no "hot spots" of high concentration.
 - Add Phase B to Phase A under moderate agitation (400 RPM).

- Solubilization: In a side vessel, premix Fragrance and PEG-40 HCO until homogenous. Add to main batch slowly.
- pH Adjustment: Check pH. It will likely be neutral/alkaline. Adjust to pH 4.5 – 5.5 using Citric Acid. Note: BTMA is stable at this pH, and this range closes the hair cuticle.
- Filtration: Pass through a 10-micron filter to remove any dust, ensuring optical clarity.

Protocol B: Cationic Compatibility Challenge (Stability Test)

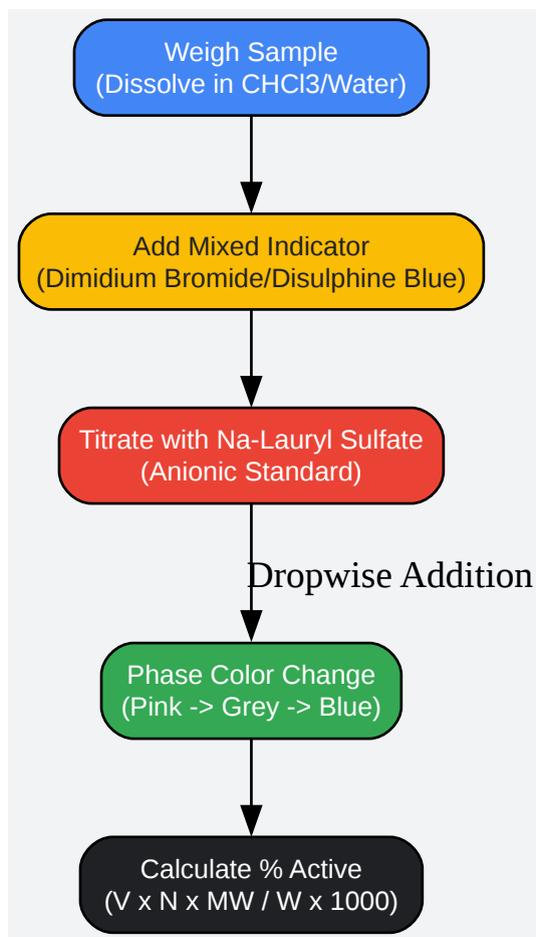
Objective: Verify that BTMA-Cl does not precipitate when mixed with "pseudo-anionics" or amphoteric.

- Prepare a 1% solution of BTMA-Cl.
- Prepare a 5% solution of Cocamidopropyl Betaine (Amphoteric).
- Titration: Slowly add Betaine solution to BTMA solution while measuring turbidity (NTU).
- Pass Criteria: Solution remains clear (< 10 NTU). If haze forms, the ratio of cationic:amphoteric is unbalanced, or the betaine has high anionic residuals.

Analytical Validation (Quality Control)

To ensure the correct dosage of BTMA-Cl in the final product, a Two-Phase Titration (Epton Method variant) is required.

Workflow Visualization



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Caption: Standard QC workflow for quantifying cationic actives in cosmetic bases.

Calculation

- V: Volume of anionic titrant (mL)
- N: Normality of titrant
- MW: Molecular Weight of BTMA-Cl (185.7)
- W: Weight of sample (g)

Troubleshooting & Expert Insights

Issue	Root Cause	Corrective Action
Precipitation	Interaction with Anionic thickeners (e.g., Carbomer, Xanthan Gum).	Switch to non-ionic thickeners (Hydroxyethylcellulose) or cationic polymers (Polyquaternium-10).
Skin Irritation	Dosage too high (> 0.5%) or pH too high (> 7.0).	Reduce BTMA-Cl to < 0.25%. [4] Buffer pH to 5.0 to utilize the skin's acid mantle for protection.
Cloudiness	Incomplete dissolution or fragrance incompatibility.	BTMA is highly soluble; cloudiness is likely the fragrance. Increase solubilizer (Polysorbate 20 or PEG-40).
Corrosion	Chloride ions attacking stainless steel (304).	Ensure passivation of mixing vessels (316L Steel required). Avoid prolonged storage in metal; use HDPE.

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